

C6O6 vs inorganic cathode materials energy density

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Cyclohexanehexone

CAS No.: 527-31-1

Cat. No.: S749526

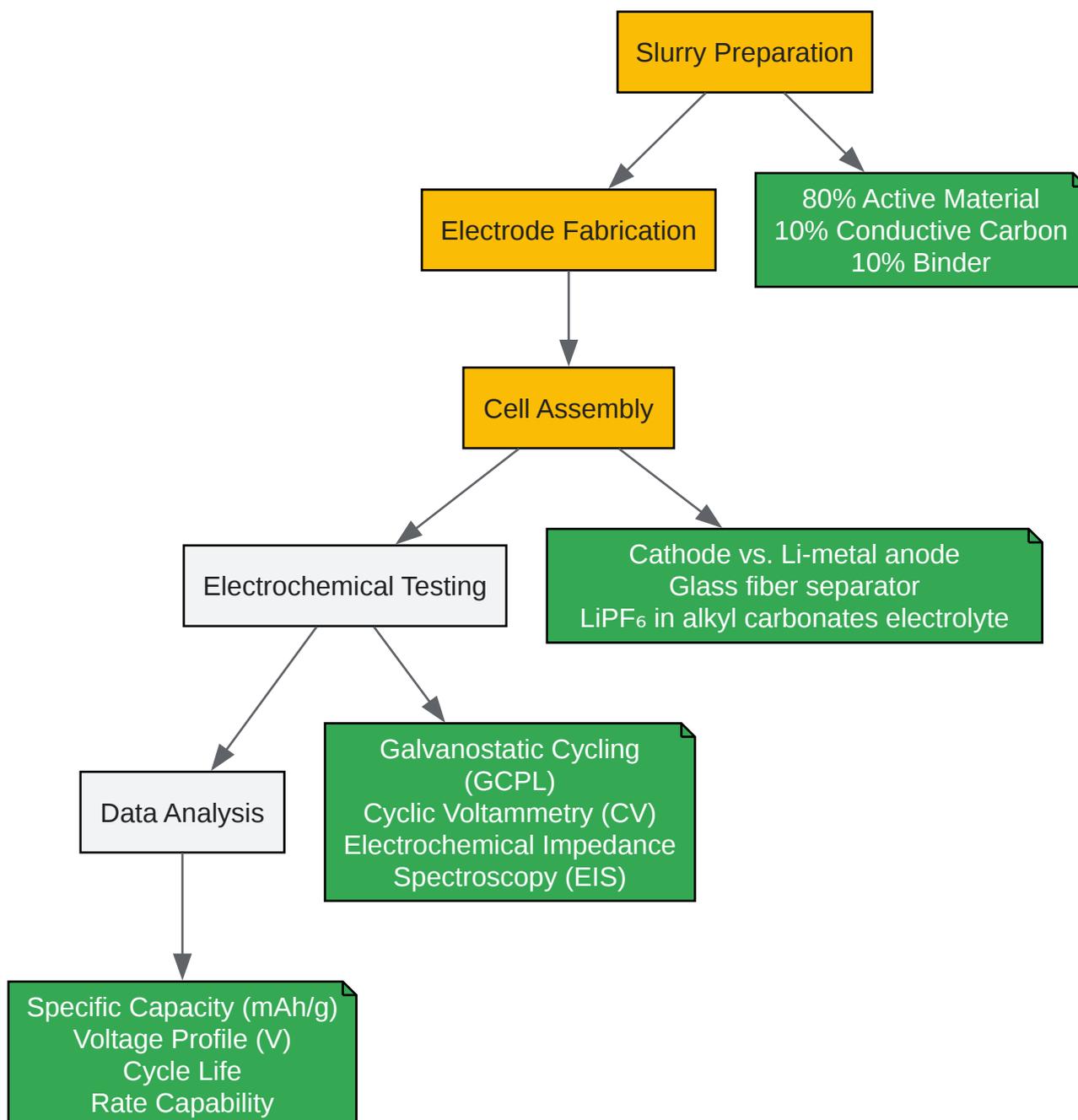
Get Quote

Comparison of Common Inorganic Cathode Materials

Material Type	Specific Capacity (mAh/g)	Average Voltage (V)	Energy Density (Wh/kg, estimated)	Key Challenges
Ni-Rich NMC [1] [2]	180 - 220	~3.7	~660 - 814	Structural degradation, oxygen release at high voltage [3] [4].
Lithium Cobalt Oxide (LCO) [1]	140 - 180	~3.8	~532 - 684	High cost, limited thermal stability, capacity fade above 4.2V [1].
Lithium Iron Phosphate (LFP) [1] [2]	140 - 170	~3.2	~448 - 544	Lower energy density, but excellent safety and cycle life [1].
Lithium Manganese Oxide (LMO) [1]	100 - 120	~4.0	~400 - 480	Capacity fade due to manganese dissolution [1].

General Experimental Protocols for Cathode Evaluation

While a specific protocol for C_6O_6 is unavailable, the following outlines the standard methodology for evaluating a new cathode material's electrochemical performance, which would be applicable [5] [1].



[Click to download full resolution via product page](#)

What You Need to Know About Organic Cathodes

Although C_6O_6 is not confirmed, research into organic cathode materials is active. Here is some relevant context:

- **Promising Material Classes:** Researchers are exploring **quinone-based**, **amide-based**, and other **nitrogen-containing** organic small molecules as cathodes, particularly for aqueous zinc-ion batteries [5]. Their performance is highly dependent on the specific molecular structure.
- **General Advantages & Challenges:** Organic materials are valued for their structural diversity, potential environmental friendliness, and fast reaction kinetics. However, they often face significant challenges with **electrical conductivity** and **dissolution in the electrolyte**, which can lead to rapid capacity fade [5].

Suggestions for Further Research

To find the specific data you're looking for, I suggest the following steps:

- **Verify the Molecular Formula:** Double-check the precise chemical formula and name of the material " C_6O_6 ." It is possible that it may be known by a different systematic name or is a hypothetical compound.
- **Search Specialized Databases:** Use academic databases like SciFinder, Reaxys, or the IEEE Xplore Digital Library. These platforms can conduct precise searches based on molecular structure.
- **Broaden the Search Scope:** Consider searching for high-performance **quinone-based** or other **carbonyl-based** organic cathodes, as C_6O_6 (if it is a carbonate or quinone) would fall into this category.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Journal of Energy and Power Technology | A Review on High-Capacity... [lidsen.com]
2. : Active Energy & electrode loading density materials [quantumscape.com]

3. Electrode-level strategies for high-Ni cathodes in high- energy - density ... [oaepublish.com]

4. Predicting accurate cathode properties of layered oxide materials ... [nature.com]

5. small-molecule Organic for aqueous zinc-ion batteries... cathodes [pubs.rsc.org]

To cite this document: Smolecule. [C6O6 vs inorganic cathode materials energy density]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b749526#c6o6-vs-inorganic-cathode-materials-energy-density>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com